

Diethyl Allyl Phosphate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Diethyl allyl phosphate

Cat. No.: B041220

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Diethyl Allyl Phosphate** (CAS No. 3066-75-9). The information is compiled from available Material Safety Data Sheets (MSDS) to ensure safe handling and use in a laboratory setting. It is crucial to note that the toxicological properties of this chemical have not been thoroughly investigated.

[1]

Core Safety & Physical Data

The following tables summarize the fundamental physical and safety information for **Diethyl Allyl Phosphate**.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	3066-75-9	[1][2]
Molecular Formula	C ₇ H ₁₅ O ₄ P	[2]
Molecular Weight	194.17 g/mol	[2][3]
Appearance	Colorless Liquid	[4]
Boiling Point	45-46 °C (113-115 °F)	[1][3]
Density	1.09 g/cm ³ at 25 °C (77 °F)	[1][3]
Flash Point	110 °C (230 °F) - closed cup	[3]
Refractive Index	n ₂₀ /D 1.422 (lit.)	[3]

Table 2: Hazard Identification and Classification

Hazard Classification	Finding	Source
GHS Classification	Not a hazardous substance or mixture	[1][2]
SARA 311/312 Hazards	No SARA Hazards	[1]
Carcinogenicity	Not listed by IARC, ACGIH, or NTP as a carcinogen.	[1]

Experimental Protocols: First Aid Measures

In the event of exposure to **Diethyl Allyl Phosphate**, the following first aid protocols should be implemented immediately.

Table 3: First Aid Procedures

Exposure Route	Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician if necessary.	[1][2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash skin with soap and water.	[1][2]
Eye Contact	Rinse out with plenty of water. Remove contact lenses.	[1][2]
Ingestion	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell. Never give anything by mouth to an unconscious person.	[1][2]

Safe Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of **Diethyl Allyl Phosphate** in a laboratory environment. Adherence to these procedures is critical to minimize risk and ensure a safe working environment.



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Figure 1: Safe Handling and Storage Workflow for **Diethyl Allyl Phosphate**.

Personal Protective Equipment (PPE)

When handling **Diethyl Allyl Phosphate**, the following personal protective equipment should be worn:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.^[2]
- Skin Protection: Wear protective gloves and clothing.^[2]
- Respiratory Protection: Under normal use conditions where adequate ventilation is available, respiratory protection is not typically required.^{[1][2]} If aerosols may be generated, use a suitable respirator.

Accidental Release Measures

In the event of a spill, follow these steps:

- Ensure adequate ventilation.
- Absorb the spill with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Collect the absorbed material into a suitable container for disposal.
- Clean the affected area thoroughly.

Do not let the product enter drains.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Vapors are heavier than air and may spread along floors.^[1] Forms explosive mixtures with air on intense heating.^[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full firefighting turnout gear.

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